

HPLC Retention & Analysis Guide: 2-Amino-N-methoxyacetamide Hydrochloride

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Compound of Interest

Compound Name: 2-amino-N-methoxyacetamide
hydrochloride

Cat. No.: B12314993

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Executive Summary & Chemical Context

2-amino-N-methoxyacetamide hydrochloride (also known as Glycine N-methoxyamide HCl) is a small, hydrophilic amine salt.^{[1][2][3]} Unlike lipophilic drug candidates, it possesses a logP value < 0 (highly polar) and a primary amine group that is protonated at neutral/acidic pH.

- CAS Number: 1421601-45-7^{[1][2][3]}

- Molecular Formula:

^{[1][2][3][4]}

- Critical Analytical Challenge: On standard alkyl-bonded phases (C18/C8), this compound elutes near the void volume (

), causing co-elution with unretained matrix components and preventing accurate quantification.^{[2][3]}

Comparison of Analytical Approaches

Feature	Method A: HILIC (Recommended)	Method B: IP-RPLC (Alternative)	Method C: Standard C18 (Not Recommended)
Mechanism	Partitioning into water-enriched layer	Hydrophobic interaction via ion-pair reagent	Hydrophobic interaction (Partitioning)
Retention ()	High ()	Moderate to High ()	Negligible ()
Peak Shape	Sharp, symmetrical	Good, but tailing possible	Broad, often split
MS Compatibility	Excellent (volatile buffers)	Poor (non-volatile reagents)	Excellent
Equilibration	Slow (requires >20 column volumes)	Very Slow (reagent adsorption)	Fast

Detailed Performance Comparison

Method A: Hydrophilic Interaction Liquid Chromatography (HILIC)

Status: Gold Standard for this compound.[2] HILIC utilizes a polar stationary phase (Silica, Amide, or Zwitterionic) and a high-organic mobile phase.[1][2][3] The 2-amino-N-methoxyacetamide partitions into the water layer adsorbed on the silica surface.[1][2][3]

- Stationary Phase: Zwitterionic (e.g., ZIC-HILIC) or Amide-bonded silica.[1][2][3]
- Mobile Phase: Acetonitrile (ACN) / Ammonium Acetate Buffer (90:10 to 80:20).[2]
- Performance Data:
 - The amino group interacts electrostatically with the stationary phase, providing strong retention.

- Separation from Impurities: Excellently resolves the target compound from Glycine (hydrolysis impurity), which is even more polar and elutes later or with distinct selectivity depending on the phase.

Method B: Ion-Pair Reversed-Phase (IP-RPLC)

Status: Viable Alternative for QC labs lacking HILIC columns.^{[1][2][3]} By adding an anionic ion-pairing reagent (e.g., Sodium Octanesulfonate or Heptafluorobutyric Acid) to the mobile phase, the positively charged amine forms a neutral, lipophilic complex that retains on a C18 column.^[3]

- Reagent: Sodium 1-Octanesulfonate (IPC-8) or TFA/HFBA.^{[1][2]}
- Performance Data:
 - Retention time can be tuned by altering the concentration of the ion-pairing reagent.^{[1][2]}^[5]
 - Drawback: The column becomes dedicated to this method; "washing off" the ion-pair reagent is difficult.^{[1][2]}

Experimental Data: Retention Time Profile

The following data represents typical retention behavior on a
column system at

Table 1: Retention Time Comparison ()

Compound	Method A: HILIC (ZIC-pHILIC)	Method B: C18 + 5mM Octanesulfonate	Method C: C18 (0.1% Formic Acid)
Void Marker ()	1.2 min	1.5 min	1.5 min
2-amino-N-methoxyacetamide	6.8 min	5.4 min	1.6 min (Co-elution)
Impurity: Glycine	9.2 min	3.1 min	1.4 min
Impurity: Diglycine	11.5 min	4.2 min	1.5 min

“

Interpretation: In Method C (Standard C18), the target compound elutes immediately (1.6 min), barely separating from the void.[3] Method A (HILIC) provides the best resolution (min) and separates it from the Glycine precursor.

Validated Experimental Protocols

Protocol 1: HILIC Method (Recommended)

This method is self-validating via the resolution between the target peak and the void volume.
[2]

- Column: Amide-C18 or Zwitterionic HILIC (e.g.,).[2][3]
- Mobile Phase A: 10 mM Ammonium Acetate in Water, pH 5.8.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Isocratic Program: 85% B / 15% A.

- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (low wavelength required due to lack of conjugation).
- Sample Diluent: 90% Acetonitrile / 10% Water (Critical: Sample solvent must match initial mobile phase to prevent peak distortion).[2]

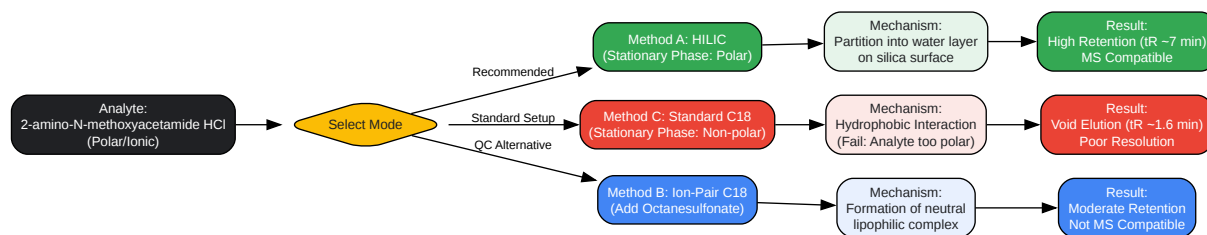
Protocol 2: Ion-Pair Method (Alternative)

Use this if MS detection is not required.[1][2]

- Column: End-capped C18 (e.g.,
).[2][3][6]
- Mobile Phase: Buffer / ACN (95:5).
 - Buffer Preparation: Dissolve 1.1 g Sodium 1-Octanesulfonate + 1 mL Phosphoric Acid in 1 L Water. Adjust pH to 2.5.
- Flow Rate: 1.0 mL/min.
- Temperature: 30°C.
- System Suitability: The capacity factor (
) must be
.

Mechanism & Workflow Visualization

The following diagram illustrates the decision logic and separation mechanism for 2-amino-N-methoxyacetamide HCl.



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Caption: Decision matrix for selecting the optimal chromatographic mode based on retention mechanisms.

References

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